

Comparative gene expression analysis after AR ligand-38 treatment

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Compound of Interest

Compound Name: AR ligand-38

Cat. No.: B15542387

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Comparative Analysis of AR Ligand-38: A Guide for Researchers

A Note on Data Availability: Publicly available literature does not currently contain detailed, genome-wide comparative gene expression data for the novel androgen receptor (AR) ligand, HBP1-38, referred to herein as **AR ligand-38**. This guide, therefore, provides a comprehensive comparison based on the initial characterization of HBP1-38 and contrasts its known properties with those of the well-established second-generation AR antagonist, Enzalutamide. The experimental data for HBP1-38 is derived from its discovery through a structure-based virtual screening.^[1]

Introduction to AR Ligand-38 (HBP1-38)

AR ligand-38, identified as HBP1-38 in its discovery study, is a novel, structurally distinct small molecule that binds to the ligand-binding domain (LBD) of the androgen receptor.^[1] Initial bioassays have characterized HBP1-38 as exhibiting a selective androgen receptor modulator (SARM)-like bioactivity profile.^[1] This suggests that it may act as an agonist or antagonist in a tissue-selective manner, a characteristic that distinguishes it from traditional AR antagonists.

Comparative Performance Data

The following tables summarize the available quantitative data for HBP1-38 in comparison to Enzalutamide and the natural AR ligand, testosterone.

Table 1: Androgen Receptor Ligand-Binding Domain (LBD) Affinity

Compound	Normalized Binding Affinity (%)*	IC50 (μM)
Testosterone	100% (Control)	Not Reported
Enzalutamide	63%	13.87
HBP1-38	~40-90%	Not Reported

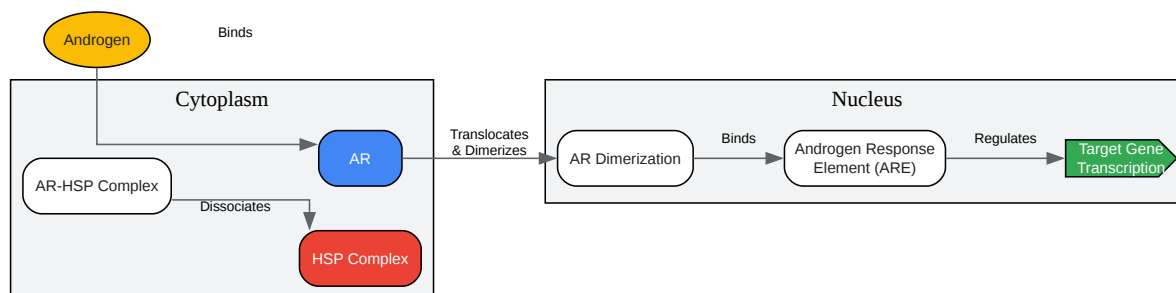
*Binding affinity was normalized to that of testosterone. Data for HBP1-38 represents the range for five identified compounds in the same study.[\[1\]](#)

Table 2: Functional Bioactivity Profile

Compound	Bioactivity Profile	Effect on AR Transcriptional Activity (in presence of DHT)
Enzalutamide	AR Antagonist	Dose-dependent inhibition
HBP1-38	SARM-like	Partial agonistic/antagonistic activity

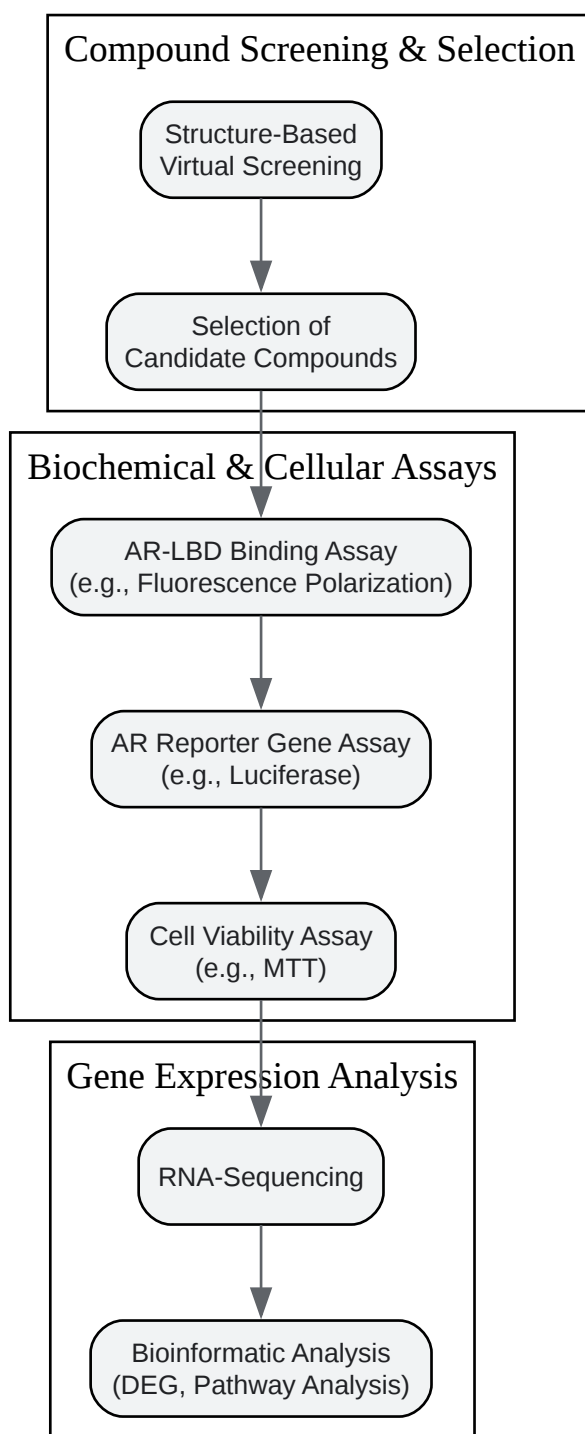
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the androgen receptor signaling pathway and a general workflow for comparing novel AR ligands.



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Caption: Androgen Receptor (AR) Signaling Pathway.



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References

- 1. Discovery of Novel Androgen Receptor Ligands by Structure-based Virtual Screening and Bioassays - PMC [pmc.ncbi.nlm.nih.gov]
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